

# 2,3-Dihydroxypropyl Methacrylate (DHPMA): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2,3-Dihydroxypropyl methacrylate

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## Introduction

**2,3-Dihydroxypropyl methacrylate** (DHPMA), also known as glyceryl monomethacrylate, is a versatile bifunctional monomer that has garnered significant attention in the fields of polymer chemistry, biomaterials, and drug development.[1][2][3] Its molecular structure is distinguished by the presence of a polymerizable methacrylate group and two hydrophilic hydroxyl groups.[1][2] This unique combination allows for the creation of polymers with tailored properties such as high hydrophilicity, biocompatibility, and the capacity for further chemical modification or cross-linking.[1][2] This guide provides an in-depth overview of DHPMA, focusing on its chemical properties, synthesis, experimental protocols, and applications relevant to researchers and drug development professionals.

## Core Properties and Data

DHPMA's utility stems from its distinct chemical and physical properties. It is a specific isomer of glycerol monomethacrylate, where the methacrylate group is attached to one of the primary hydroxyl groups of glycerol.[1] This structure is fundamental to its role in forming hydrophilic and cross-linked polymer networks.[1]

Table 1: Physicochemical Properties of **2,3-Dihydroxypropyl Methacrylate**

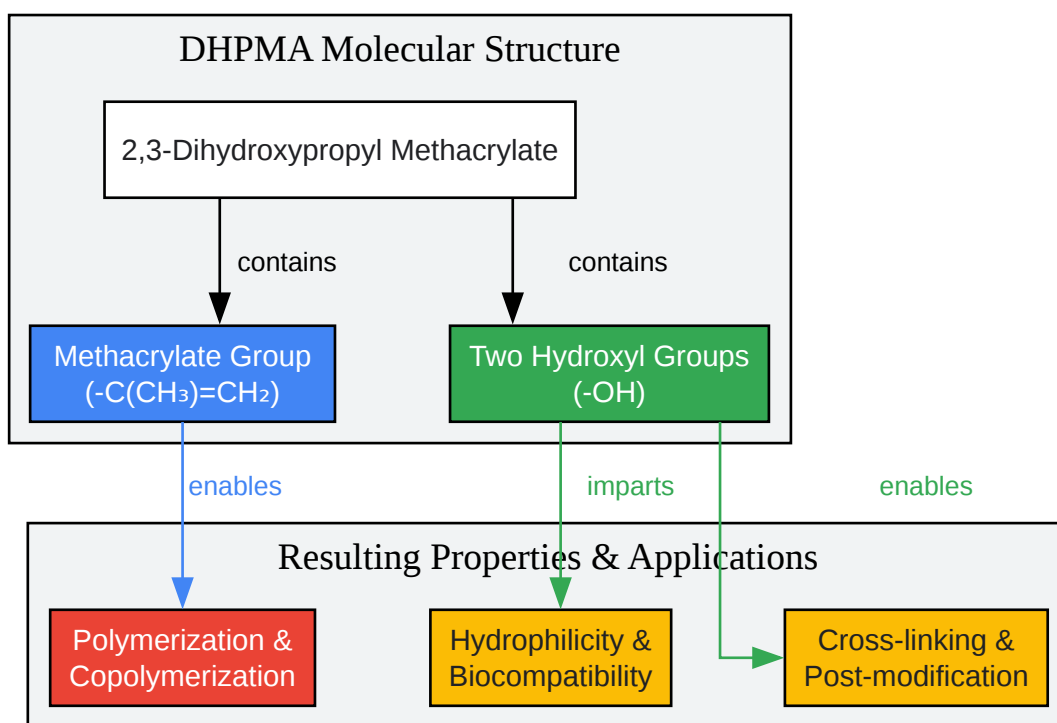
Property	Value
Molecular Weight	160.17 g/mol <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	5919-74-4 <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	2,3-dihydroxypropyl 2-methylprop-2-enoate <a href="#">[4]</a> <a href="#">[7]</a>
Synonyms	Glyceryl methacrylate, Glycerol monomethacrylate, GMMA <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Density	1.161 g/cm <sup>3</sup> <a href="#">[8]</a>
Boiling Point	140°C at 0.6 mm Hg <a href="#">[6]</a> <a href="#">[8]</a>
Flash Point	127.3 °C <a href="#">[8]</a>
Water Solubility	100 g/L at 25°C <a href="#">[8]</a>
Hydrogen Bond Donor Count	2 <a href="#">[4]</a>
Appearance	Colorless to light yellow oily liquid <a href="#">[9]</a> <a href="#">[10]</a>

## Synthesis Methodologies

High-purity DHPMA is crucial for research, especially in biomedical applications. The most common synthesis strategies involve the ring-opening of a precursor or the deprotection of a protected diol to ensure the correct isomer is formed.

## Logical Relationship: DHPMA Structure to Function

The dual functionality of DHPMA is key to its utility. The methacrylate group enables polymerization, while the two hydroxyl groups impart hydrophilicity and provide sites for cross-linking.



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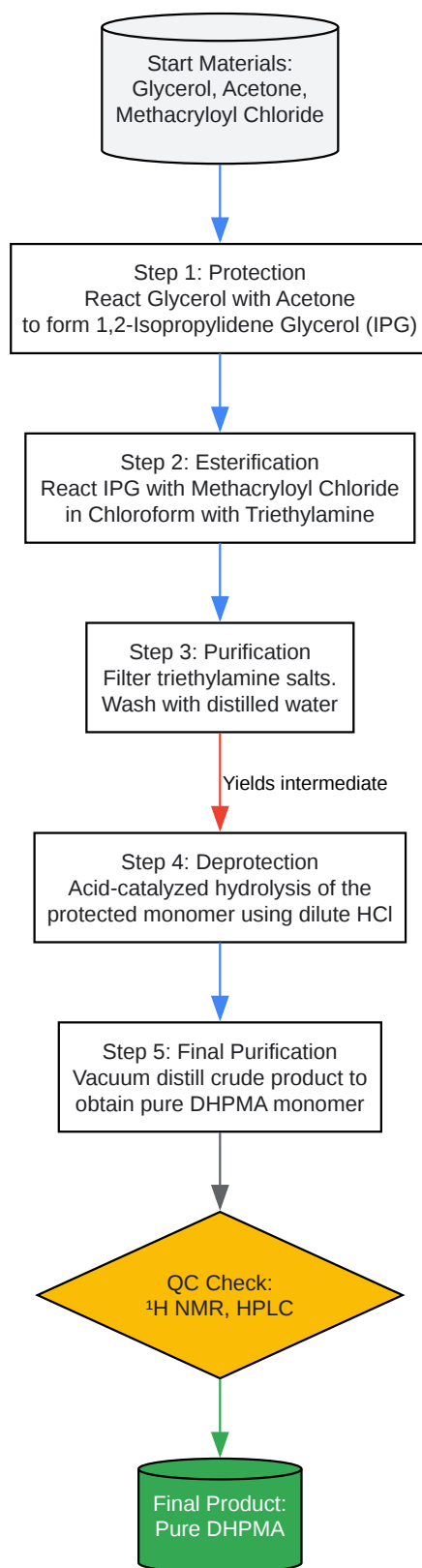
**Caption:** Relationship between DHPMA's functional groups and its applications.

## Experimental Protocols

Detailed methodologies are essential for reproducing research and developing new materials. Below are protocols for the synthesis of DHPMA and its subsequent polymerization into a hydrogel.

### Protocol 1: Synthesis of DHPMA via Acid-Catalyzed Hydrolysis

This method involves the protection of glycerol, reaction with methacryloyl chloride, and subsequent deprotection to yield high-purity DHPMA.<sup>[4]</sup>



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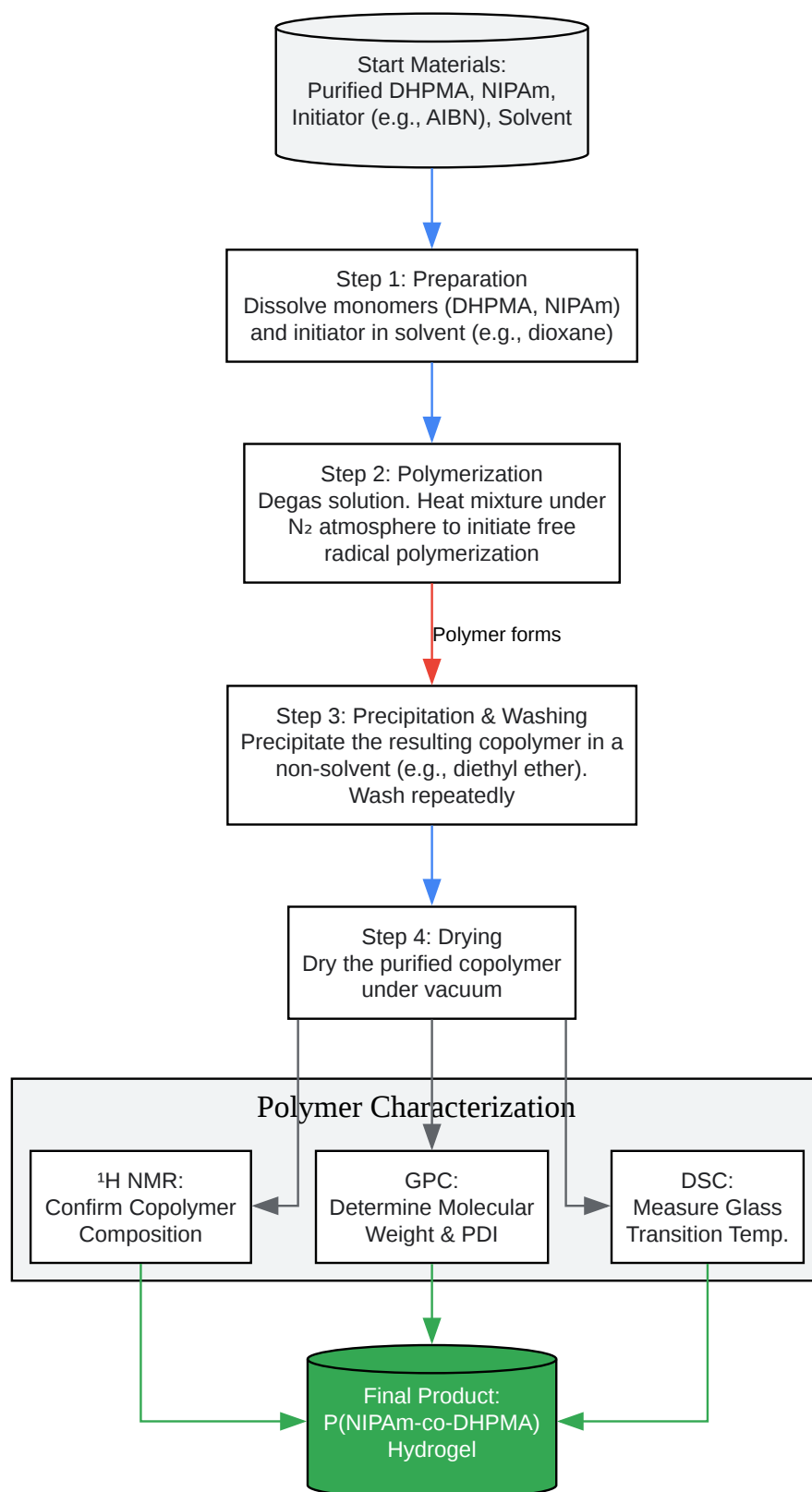
**Caption:** Workflow for the synthesis and purification of DHPMA.

#### Methodology:

- **Protection:** 1,2-Isopropylidene glycerol (IPG) is first synthesized by reacting glycerol with acetone in the presence of a catalytic amount of acid. This protects the adjacent hydroxyl groups.[\[4\]](#)
- **Esterification:** The IPG is dissolved in chloroform under a nitrogen atmosphere. Methacryloyl chloride is added dropwise to the solution in an ice-water bath. Triethylamine is used to neutralize the HCl byproduct.[\[4\]](#)
- **Purification of Intermediate:** The resulting triethylamine salts are removed by filtration. The organic mixture is then washed several times with distilled water to remove impurities.[\[4\]](#)
- **Deprotection:** The ketal protecting group is removed via acid-catalyzed hydrolysis. The protected monomer is treated with a dilute acid, such as hydrochloric acid, in a solvent like aqueous tetrahydrofuran, to regenerate the 2,3-dihydroxypropyl functionality.[\[1\]](#)
- **Final Purification:** The final crude product is purified by vacuum distillation to yield pure **2,3-Dihydroxypropyl methacrylate**.[\[3\]](#)[\[4\]](#)
- **Purity Assessment:** The purity and chemical structure of the final DHPMA monomer are confirmed using analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance ( $^1\text{H}$  NMR) spectroscopy.[\[1\]](#)[\[3\]](#)

## Protocol 2: Synthesis of a DHPMA-based Hydrogel for Drug Delivery

This protocol describes the free radical copolymerization of DHPMA with a comonomer, such as N-isopropylacrylamide (NIPAm), to form a thermo-responsive hydrogel suitable for controlled drug release studies.[\[3\]](#)



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**Caption:** Workflow for copolymer hydrogel synthesis and characterization.

#### Methodology:

- **Preparation:** Purified DHPMA and N-isopropylacrylamide (NIPAm) monomers are dissolved in a suitable solvent, such as water-dioxane solutions.[3][4] A free-radical initiator (e.g., AIBN) is added to the mixture.
- **Polymerization:** The solution is subjected to several freeze-pump-thaw cycles to remove oxygen. The reaction is then heated to the desired temperature (e.g., 60-70°C) under a nitrogen atmosphere to initiate polymerization.[3] The reaction is allowed to proceed for a specified time.
- **Purification:** The resulting copolymer, P(NIPAm-co-DHPMA), is isolated by precipitation into a non-solvent like cold diethyl ether. The precipitate is then re-dissolved and re-precipitated multiple times to remove unreacted monomers and initiator fragments.
- **Drying:** The purified polymer is dried in a vacuum oven until a constant weight is achieved.
- **Characterization:** The final copolymer is characterized to confirm its structure and properties. <sup>1</sup>H NMR is used to determine the copolymer composition.[3] Gel Permeation Chromatography (GPC) is used to determine the molecular weight and polydispersity index (PDI). Differential Scanning Calorimetry (DSC) can be used to measure the glass transition temperature (T<sub>g</sub>) of the hydrogel.[11]

## Applications in Research and Drug Development

The unique properties of DHPMA-based polymers make them highly valuable in the biomedical and pharmaceutical sectors.[12]

- **Drug Delivery Systems:** The hydrophilic nature of DHPMA polymers allows for the creation of hydrogel matrices that can encapsulate therapeutic agents. These hydrogels enable the controlled and sustained release of drugs.[1][2] Copolymers can be designed to be stimuli-responsive (e.g., to temperature), providing a mechanism for targeted drug delivery.[3]
- **Tissue Engineering:** DHPMA-based polymers can be fabricated into three-dimensional scaffolds. These scaffolds mimic the extracellular matrix, providing a supportive environment for cell adhesion, growth, and tissue regeneration.[1][3]

- **Biocompatible Coatings:** Medical devices such as catheters and biosensors can be coated with DHPMA-based polymers. The hydrophilic surface reduces protein adhesion and thrombosis, improving the biocompatibility and safety of the device.[2][3]
- **Contact Lenses:** DHPMA is a key component in the manufacturing of soft contact lenses. Its hydrophilicity contributes to high water content, which is essential for comfort and oxygen permeability to the cornea.[2][3][10]
- **Dental Materials:** In dentistry, DHPMA is used in the formulation of dental composites, adhesives, and resins. It enhances adhesion and contributes to the durability and biocompatibility of the final material.[1][9][10]

## Conclusion

**2,3-Dihydroxypropyl methacrylate** is a monomer of significant importance for creating advanced polymeric materials. Its dual functionality provides a straightforward path to synthesizing hydrophilic, biocompatible, and cross-linkable polymers. For researchers and professionals in drug development and biomaterials, DHPMA offers a versatile platform for designing innovative solutions for controlled drug release, tissue regeneration, and enhancing the safety and efficacy of medical devices. The detailed protocols and data provided in this guide serve as a foundational resource for leveraging the potential of DHPMA in scientific and industrial applications.

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